Technical Guide: CI-505 (Dibutadiamin) vs. Pactimibe Sulfate (CS-505)

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Compound of Interest	
Compound Name:	*Dibutadiamin dihydrochloride*
CAS No.:	*1867-72-7*
Cat. No.:	*B158779*

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Distinct Chemical Entities, Mechanisms, and Experimental Applications

Executive Summary: The Nomenclature Divergence

In high-throughput screening and literature review, a common error is the conflation of CI-505 and CS-505. This guide definitively separates the two:

- Pactimibe Sulfate (CS-505): A dual ACAT1/ACAT2 inhibitor developed by Sankyo for atherosclerosis.
- CI-505 (Dibutadiamin): A synthetic polyamine derivative (N'-tert-butylbutane-1,4-diamine), historically associated with Parke-Davis (Warner-Lambert) research, often utilized as a chemical reagent or intermediate rather than a clinical therapeutic.

Part 1: Chemical & Physical Divergence

The primary distinction lies in the structural backbone. Pactimibe is a complex amide/urea derivative designed for hydrophobic pockets in enzymes, whereas CI-505 is a simple aliphatic

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diamine.

Comparative Data Profile

Feature	CI-505 (Dibutadiamin)	Pactimibe Sulfate (CS-505)
Primary Code	CI-505	CS-505
Chemical Name	N'-tert-butylbutane-1,4-diamine (often as dihydrochloride)	2-[7-(2,2-dimethylpropanoylamino)-4,6-dimethyl-1-octyl-2,3-dihydroindol-5-yl]acetic acid (Sulfate salt)
CAS Registry	13366-43-3 (Free base) / 1867-72-7 (2HCl)	100599-56-0 (Free base) / 266988-39-2 (Sulfate)
Molecular Weight	~144.26 g/mol (Free base)	~566.8 g/mol (Free base)
Chemical Class	Aliphatic Polyamine (Diamine)	Indoline / Urea derivative
Primary Target	Polyamine transport / Reagent	ACAT1 and ACAT2 Enzymes
Solubility	Highly water-soluble (as HCl salt)	Poorly water-soluble (requires DMSO/surfactants)

Part 2: Pharmacological Mechanisms

1. Pactimibe Sulfate (CS-505): The ACAT Inhibitor

Pactimibe functions by inhibiting Acyl-CoA:cholesterol acyltransferase (ACAT). This enzyme esterifies intracellular cholesterol, promoting its storage in lipid droplets (foam cell formation).

- Mechanism: Competitive binding to the ACAT active site in the endoplasmic reticulum (ER).
- Outcome: Reduction of cholesteryl ester accumulation in macrophages and hepatocytes.
- Clinical Context: Failed in the ACTIVATE trial due to lack of efficacy in reducing coronary atheroma volume and potential toxicity.

2. CI-505 (Dibutadiamin): The Polyamine Analog

Dibutadiamin is structurally related to Putrescine (1,4-diaminobutane).

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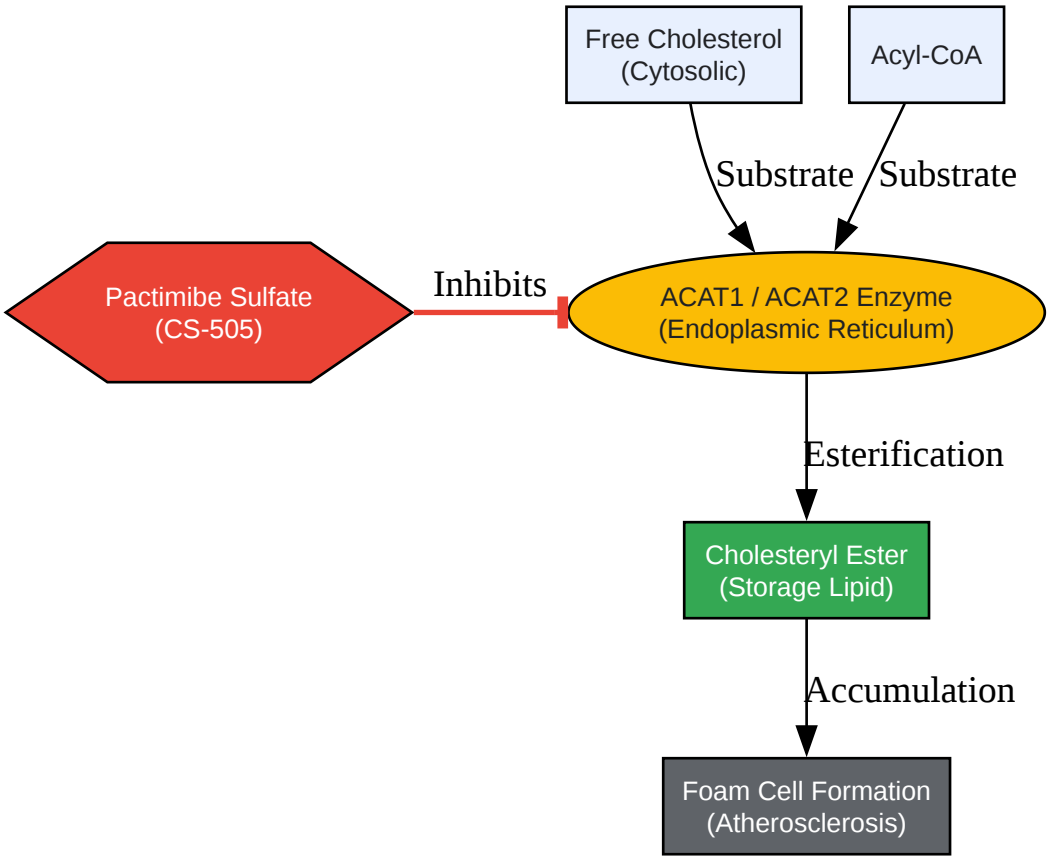
- Mechanism: Acts as a steric analog of endogenous polyamines. In biological systems, N-alkylated diamines often interfere with polyamine transport or stabilize DNA/RNA structures in vitro.
- Application: Primarily used as a chemical building block or a reference standard in polyamine oxidase assays, rather than a direct therapeutic agent.

Visualization: The ACAT Inhibition Pathway (Pactimibe Target)



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Caption: Figure 1. Mechanism of Action for CS-505 (Pactimibe). The drug blocks the esterification of cholesterol, preventing lipid droplet accumulation.

Part 3: Experimental Protocols

To experimentally distinguish these compounds or validate their activity, the following protocols are standard in drug development workflows.

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Protocol A: ACAT Inhibition Assay (Validation of Pactimibe/CS-505)

Purpose: To confirm the biological activity of a CS-505 sample.

- Microsome Preparation:
  - Isolate microsomes from rabbit liver (ACAT2 rich) or THP-1 macrophages (ACAT1 rich) using differential centrifugation (100,000 x g).
  - Resuspend in Buffer A (0.1 M phosphate, pH 7.4, 1 mM DTT).
- Incubation:
  - Prepare reaction mixture: 200 µg microsomal protein, [14C]-Oleoyl-CoA (substrate), and varying concentrations of Pactimibe Sulfate (dissolved in DMSO).
  - Control: Use CI-505 (Dibutadiamin) as a negative control (it should show no ACAT inhibition).
- Reaction:
  - Incubate at 37°C for 5-10 minutes.
  - Terminate reaction with chloroform:methanol (2:1).
- Analysis:
  - Extract lipids and separate via Thin Layer Chromatography (TLC).
  - Quantify [14C]-Cholesteryl Oleate formation via scintillation counting.
  - Result: Pactimibe should show an IC50 in the nanomolar range (approx. 20-50 nM).

Protocol B: Chemical Derivatization (Identification of CI-505/Dibutadiamin)

Purpose: To verify the identity of CI-505 as a primary/secondary amine.

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- Reagent Setup:
  - Prepare a solution of Dansyl Chloride (5 mg/mL in acetone).
  - Dissolve suspected CI-505 sample in 0.1 M Sodium Bicarbonate (pH 9.0).
- Derivatization:
  - Mix sample and Dansyl Chloride (1:1 v/v).
  - Incubate at 60°C for 20 minutes in the dark.
- HPLC Analysis:
  - Inject onto a C18 Reverse-Phase column.
  - Detect fluorescence (Ex: 340 nm, Em: 525 nm).
  - Result: CI-505 (Diamine) will form a bis-dansyl derivative with a distinct retention time, unlike Pactimibe (which lacks the accessible primary amine structure for this specific rapid derivatization).

Part 4: Workflow for Compound Verification

When receiving a sample labeled "505" from an old library, use this logic flow to identify it.

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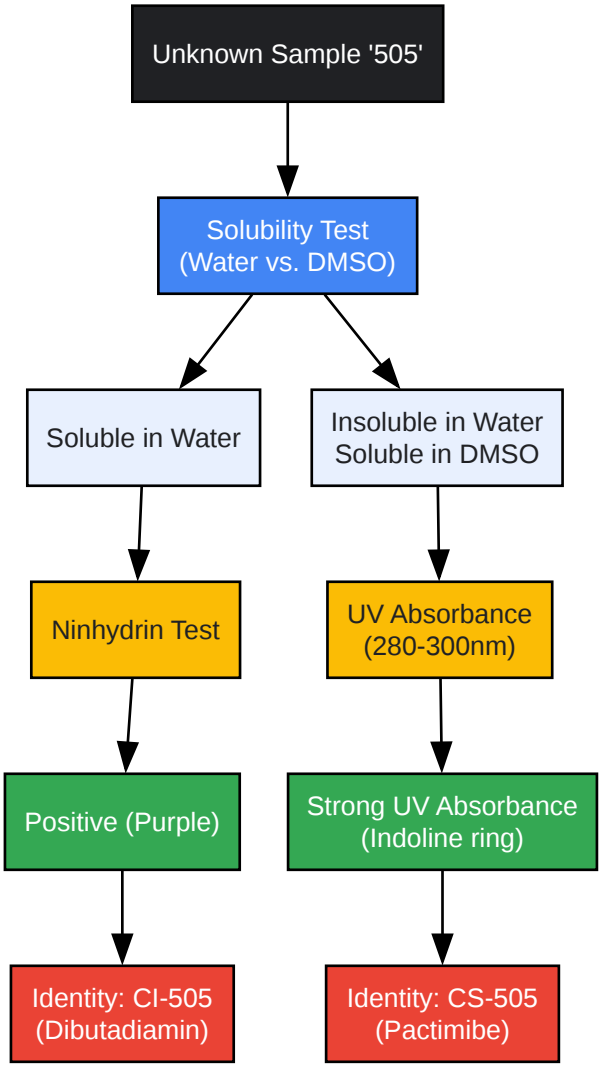

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Caption: Figure 2. Decision tree for distinguishing CI-505 from CS-505 based on physicochemical properties.

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